

Strategies to minimize leaching of boron from ulexite fertilizers

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Compound of Interest

Compound Name: Ulexite

Cat. No.: B576465

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Technical Support Center: Ulexite Fertilizer Applications

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and agricultural professionals working with **ulexite**-based fertilizers. Our goal is to help you optimize experimental design and minimize the leaching of boron to ensure its efficient delivery to target crops.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: My experiments in sandy soil show significant boron loss, even when using slow-release **ulexite**. What's causing this and how can I mitigate it?

A1: Boron, primarily in the form of uncharged boric acid in most soil pH ranges, is highly mobile and prone to leaching in coarse-textured sandy soils which have low water and nutrient holding capacities.^{[1][2]} While **ulexite** is a slow-release source, heavy rainfall or irrigation can still lead to substantial boron loss before it can be taken up by plants.^[3]

Troubleshooting Steps:

- Increase Soil Organic Matter (OM): Amending sandy soil with organic matter like compost can significantly reduce boron leaching.^[1] Organic matter provides more adsorption sites for

boron, holding it in the root zone.[1][4] In a study on sandy Oxisol, **ulexite** applied to soil with high organic matter showed 27-48% less boron leaching compared to other boron sources.

[1][5]

- Adjust Soil pH: Boron availability and leaching are highly dependent on soil pH.[4][6] Leaching is generally higher in acidic soils ($\text{pH} < 6.5$).[6][7] Increasing the soil pH by applying lime can enhance boron adsorption to soil particles, thereby reducing its mobility and loss.[4][6][8] On average, boron leaching was found to be 58% higher in unlimed soil ($\text{pH} 4.6$) compared to limed soil ($\text{pH} 6.6$).[6][8]
- Optimize Irrigation: Manage irrigation to avoid over-saturating the soil. Apply water in shorter, more frequent intervals rather than large volumes at once to minimize deep percolation.

Q2: I'm observing inconsistent boron release from my **ulexite** granules. Could the physical properties of the fertilizer be a factor?

A2: Yes, the physical properties of the **ulexite** granules, particularly their size, can influence the rate of boron release. While specific quantitative data on granule size and leaching is limited in the provided search results, the principle of surface area to volume ratio applies.

Troubleshooting Steps:

- Granule Size: Finer **ulexite** particles have a larger surface area, which generally leads to a faster dissolution and release of boron. Conversely, larger, harder granules will release boron more slowly.[9] For a more sustained, long-term release and to minimize leaching, using larger granules (e.g., 2-4 mm) is recommended.[10]
- Hardness and Integrity: Ensure the **ulexite** granules are hard and do not easily break down into dust, which would accelerate boron release.[9]
- Co-granulation Effects: Be aware that co-granulating **ulexite** with highly soluble fertilizers, such as mono-ammonium phosphate (MAP), can increase the dissolution rate of **ulexite** and lead to faster boron release and potentially greater leaching.[11]

Q3: How does **ulexite**'s boron release compare to other boron fertilizers in different soil types?

A3: **Ulexite**'s boron release is significantly slower and more gradual compared to highly water-soluble sources like boric acid or sodium borates (e.g., Granubor®), especially in soils with a higher potential for leaching.[12][13]

Key Findings from Comparative Studies:

- **Sandy vs. Clay Soil:** In a 280-day study, granulated **ulexite** released about 39.8-45.4% of its boron in sandy soil (pH 4.7), whereas the highly soluble Granubor® released 99.7%. [12][13] In clayey soil (pH 4.1), **ulexite** released 34.4-35.2% of its boron, while Granubor® released 99.5%. [12][13] This demonstrates that while soil type influences the exact percentage, **ulexite** consistently provides a slower release.
- **Long-Term Release:** Another study showed **ulexite** releasing approximately 20% of its boron in just under 10 weeks, 40% by 25 weeks, and 80% by 60 weeks, confirming its long-term release profile. [14]

This slower release is advantageous in preventing toxicity and ensuring a sustained supply of boron to the crop throughout its growth cycle. [3][10]

Data Presentation

Table 1: Comparative Boron Release from **Ulexite** and Other Fertilizers

Fertilizer Type	Soil Type	Soil pH	Duration (Days)	% Boron Released	Reference
Granulated Ulexite (Argentina)	Sandy	4.7	280	45.4%	[12] [13]
Granulated Ulexite (Bolivia)	Sandy	4.7	280	39.8%	[12] [13]
Granubor® (Sodium Tetraborate)	Sandy	4.7	280	99.7%	[12] [13]
Granulated Ulexite (Argentina)	Clayey	4.1	280	35.2%	[12] [13]
Granulated Ulexite (Bolivia)	Clayey	4.1	4.1	34.4%	[12] [13]
Granubor® (Sodium Tetraborate)	Clayey	4.1	280	99.5%	[12] [13]
Ulexite	Sandy (High OM)	-	-	Lower by 27-48% vs. other sources	[1] [5]
Ulexite	Sand Leaching Column	-	~70	~20%	[14]
Ulexite	Sand Leaching Column	-	~175	~40%	[14]
Ulexite	Sand Leaching Column	-	~280	~60%	[14]

	Sand				
Ulexite	Leaching	-	~420	~80%	[14]
	Column				

Experimental Protocols

Protocol: Measuring Boron Leaching from **Ulexite** Using Soil Columns

This protocol describes a laboratory method to quantify and compare the leaching of boron from **ulexite** fertilizer under controlled conditions.

Objective: To determine the cumulative release and leaching of boron from granulated **ulexite** over a simulated time period.

Materials:

- Polyvinyl chloride (PVC) columns (e.g., 30-50 cm long, 5-10 cm inner diameter).
- End caps for columns, with a drainage port in the bottom cap.
- Glass wool or nylon mesh.
- The soil of interest (e.g., sandy loam), sieved (2 mm) and air-dried.
- Granulated **ulexite** fertilizer of a known boron concentration.
- Distilled or deionized water.
- Leachate collection vessels (e.g., glass beakers or bottles).
- Analytical equipment for boron quantification (e.g., Inductively Coupled Plasma Atomic Emission Spectrometry - ICP-AES).

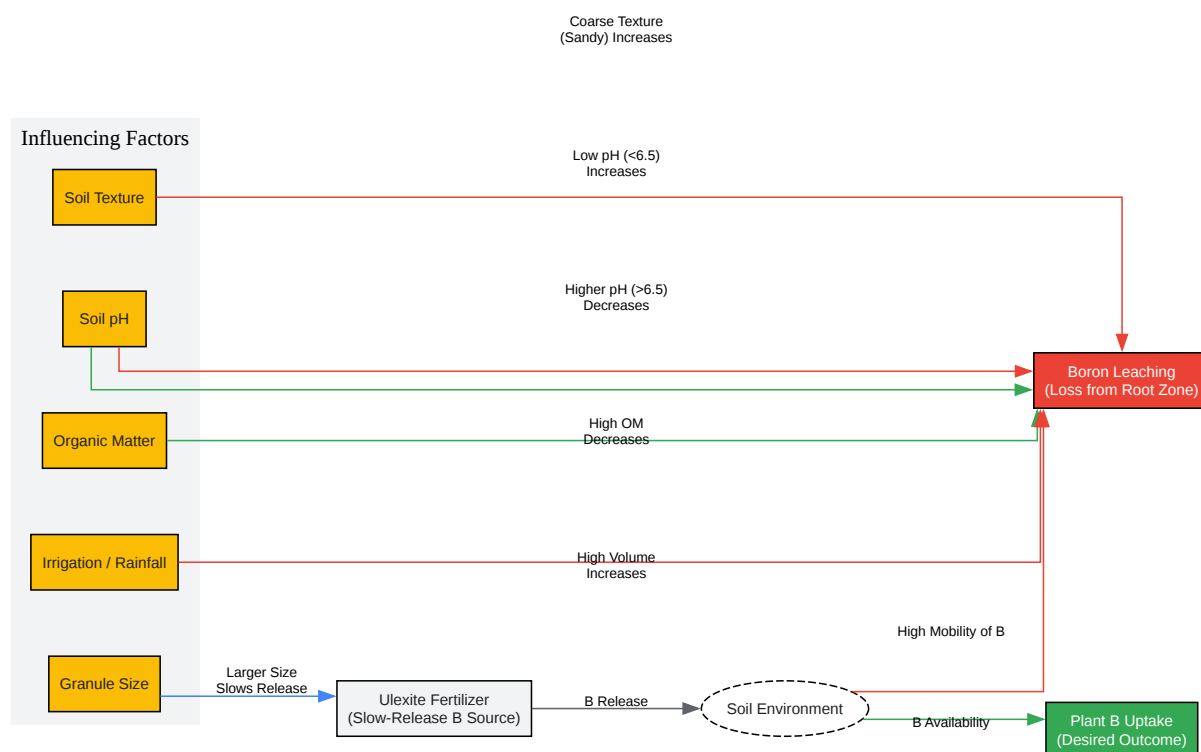
Methodology:

- Column Preparation:

- Place a layer of glass wool or nylon mesh at the bottom of each PVC column to prevent soil loss.
- Weigh a specific amount of air-dried soil (e.g., 1.5 kg) and pack it into each column to a uniform bulk density.^[6] The column should be filled to a specific height (e.g., 30 cm).^[2]
- Fertilizer Application:
 - Calculate the amount of **ulexite** fertilizer needed to achieve a target application rate (e.g., equivalent to 2 kg B/ha).
 - Carefully apply the granulated **ulexite** to the surface of the soil in each column or mix it into the top few centimeters, depending on the experimental design.^[6] Include control columns with no fertilizer.
- Leaching Simulation:
 - Saturate the soil columns from the bottom by placing them in a tray of distilled water until the surface is moist. Allow them to drain freely for 24-48 hours to reach field capacity.
 - Begin the leaching events. Apply a known volume of distilled water (e.g., 300 mL, equivalent to a specific rainfall amount) to the top of each column at regular intervals (e.g., once a week for 15 weeks).^{[6][8]}
 - Collect the entire volume of leachate that drains from the bottom of each column after each event.^[15]
- Sample Analysis:
 - Measure and record the volume of leachate collected from each column.
 - Filter the leachate samples if necessary.
 - Determine the boron concentration in each leachate sample using ICP-AES or another suitable method.^[16]
- Data Calculation:

- Calculate the mass of boron leached in each event: $\text{Mass of B (mg)} = \text{B concentration (mg/L)} * \text{Leachate volume (L)}$
- Calculate the cumulative boron leached over time by summing the mass of boron from each sequential leaching event.
- Express the cumulative boron leached as a percentage of the total boron initially applied to the column.

Visualizations



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